

Sulforhodamine 101: A Comprehensive Technical Guide for Advanced Fluorescence Applications

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Compound of Interest

Compound Name:	Sulforhodamine 101 hydrate
CAS No.:	123333-78-8
Cat. No.:	B568472

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This guide provides an in-depth exploration of Sulforhodamine 101 (SR101), a fluorescent dye that has transitioned from laser technology to a cornerstone tool in neuroscience and cell biology. We will delve into its historical development, core chemical and physical properties, and its applications, with a particular focus on the nuanced protocols required for robust and reliable experimental outcomes. This document is intended for researchers, scientists, and drug development professionals seeking to leverage SR101 in their work.

Genesis of a Fluorophore: From Laser Dye to Biological Beacon

Sulforhodamine 101, a sulfonated derivative of the rhodamine family, was first developed in the 1970s. Its initial purpose was not in the realm of biology, but rather as a highly stable and efficient gain medium for tunable dye lasers, a testament to its exceptional photostability and high fluorescence quantum yield in the red spectral region.^[1] Commercialized by the Eastman Kodak Company, its journey into biological sciences began with its first reported use in 1978 for staining cellular proteins in flow cytometry.^[1] This marked a pivotal shift, utilizing its red-shifted

fluorescence to circumvent spectral overlap with the more common blue and green fluorescent probes of the era.

A significant evolution in its utility came with the development of its sulfonyl chloride derivative, famously known as Texas Red®.[1][2][3] This reactive form of SR101 could readily form stable covalent bonds with primary amines on proteins and other biomolecules, solidifying its role in immunofluorescence and other labeling applications.[1][2] However, the most profound impact of SR101 on biological research came in 2004, when it was discovered to be a highly selective marker for protoplasmic astrocytes in the living brain.[4][5] This discovery, enabling in vivo imaging of these crucial glial cells with two-photon microscopy, opened new frontiers in the study of neuro-glial interactions and brain function.

Physicochemical and Spectral Characteristics

A thorough understanding of SR101's fundamental properties is paramount for its successful application.

Molecular Structure and Properties:

Sulforhodamine 101 is a water-soluble, amphoteric dye with the chemical formula $C_{31}H_{30}N_2O_7S_2$ and a molecular weight of 606.71 g/mol.[1][2][6] Its core structure is based on the xanthene scaffold, characteristic of rhodamine dyes. The presence of two sulfonic acid groups on the phenyl substituent dramatically increases its water solubility compared to its non-sulfonated congeners and is crucial for its biological staining properties.[1]

Property	Value	Source
Molecular Formula	$C_{31}H_{30}N_2O_7S_2$	[1][6]
Molar Mass	606.71 g/mol	[1][2]
Solubility	High in polar solvents (e.g., DMSO, DMF, water)	[1]
Appearance	Deep red solid powder	[1]

Spectral Profile:

SR101 exhibits a distinct spectral profile in the red region of the visible spectrum, making it compatible with common laser lines and filter sets.

Spectral Characteristic	Wavelength/Value	Source
Excitation Maximum	~586 nm	[1][7]
Emission Maximum	~605 nm	[1][7]
Molar Extinction Coefficient	~139,000 cm ⁻¹ M ⁻¹ (in ethanol)	[8]
Fluorescence Quantum Yield	~0.9 (in ethanol)	[1][8]

The significant Stokes shift (the difference between the excitation and emission maxima) of approximately 19 nm is advantageous for minimizing self-quenching and simplifying filter design in fluorescence microscopy.[1]

The Neuroscientist's Tool: In Vivo Astrocyte Labeling

The landmark application of SR101 is the in vivo labeling of astrocytes.[4][5] This technique has revolutionized the study of astrocyte morphology, their intimate relationship with the vasculature, and their role in synaptic transmission and plasticity.

Mechanism of Selective Uptake

The precise mechanism of SR101 uptake by astrocytes is not fully elucidated but is thought to involve active transport processes and diffusion through gap junctions, allowing the dye to spread throughout the astrocytic syncytium.[9][10] This preferential accumulation in astrocytes, with minimal uptake by neurons, provides a high-contrast window into the glial network in the living brain.

Experimental Protocol: In Vivo Two-Photon Imaging of Cortical Astrocytes

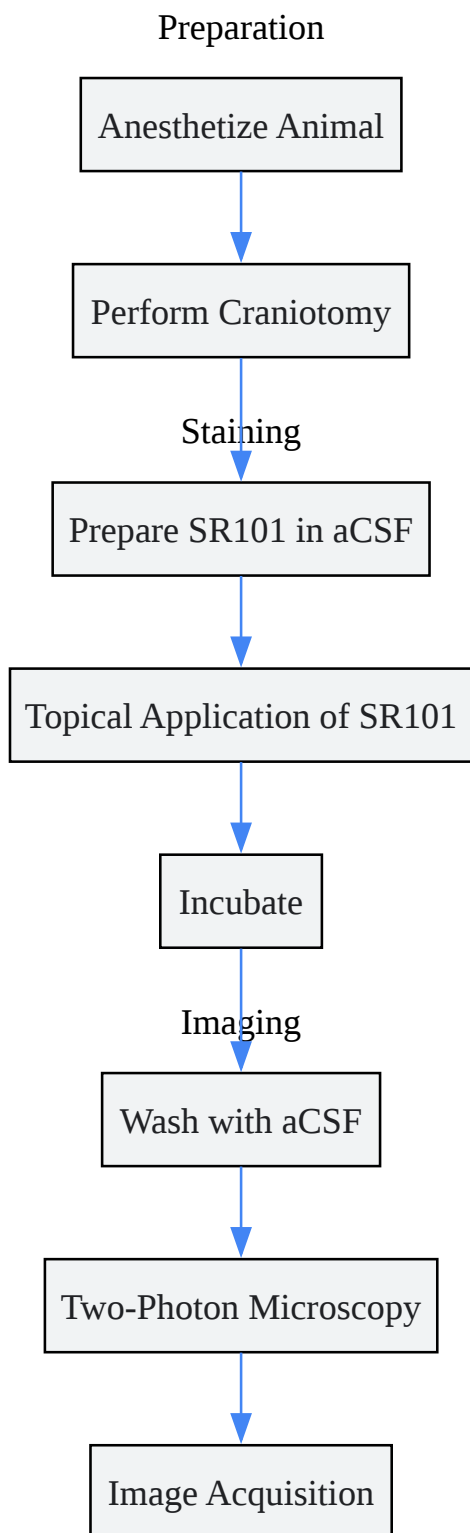
This protocol outlines the topical application of SR101 for imaging astrocytes in the rodent cortex.

Materials:

- Sulforhodamine 101 (SR101)
- Artificial cerebrospinal fluid (aCSF)
- Anesthetic
- Surgical tools for craniotomy
- Two-photon microscope with a Ti:sapphire laser

Procedure:

- **Animal Preparation:** Anesthetize the animal and perform a craniotomy over the brain region of interest.
- **Dye Application:** Prepare a stock solution of SR101 in aCSF (e.g., 1 mM). Apply a small volume of the SR101 solution directly onto the exposed cortical surface. The optimal concentration and incubation time may need to be empirically determined but a typical starting point is a 10-20 minute incubation.[\[11\]](#)
- **Washing:** Gently wash the cortical surface with fresh aCSF to remove excess dye.
- **Imaging:** Place the animal under the two-photon microscope. Use an excitation wavelength of approximately 900-920 nm to excite the SR101.[\[12\]](#) Collect the emitted fluorescence using a bandpass filter appropriate for the red spectrum (e.g., 610/75 nm).



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Figure 1: Workflow for in vivo astrocyte labeling with SR101.

Intravenous Administration

For broader and deeper staining of astrocytes throughout the brain, intravenous injection of SR101 is an effective, non-invasive alternative to topical application.[13] This method allows for the visualization of astrocytes in various brain regions without the need for a craniotomy at the time of injection.

Critical Considerations and Limitations: A Word of Caution

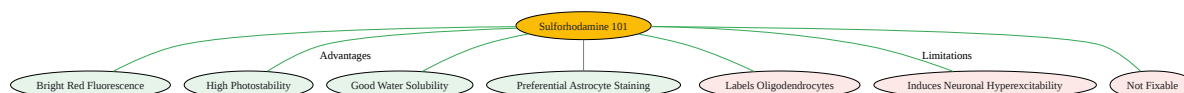
While SR101 is a powerful tool, its use requires careful consideration of its limitations to ensure accurate data interpretation.

Specificity: Not Just for Astrocytes

Contrary to initial reports, SR101 is not exclusively a marker for astrocytes. It has been demonstrated to also label oligodendrocytes, another type of glial cell.[2][9][14] The timing of imaging after dye application can be critical, as astrocytes tend to be labeled more rapidly than oligodendrocytes.[14] Therefore, it is crucial to validate the identity of SR101-labeled cells, especially in studies where distinguishing between these glial cell types is important. This can be achieved through morphological analysis, co-labeling with cell-type-specific markers, or electrophysiological characterization.

Bioactivity: More Than Just a Pretty Color

SR101 is not biologically inert. At concentrations commonly used for staining, it has been shown to induce neuronal hyperexcitability and even seizure-like activity.[9][15] This is a critical consideration for functional imaging studies, as the dye itself could be altering the very neural activity being measured. Researchers should aim to use the lowest effective concentration of SR101 and perform control experiments to assess any potential off-target effects on neuronal function.[9]



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Figure 2: Advantages and limitations of Sulforhodamine 101.

Beyond Astrocytes: Other Applications and Derivatives

While in vivo astrocyte labeling is its most prominent application, SR101 and its derivatives have other uses.

- **Protein Labeling:** As mentioned, the sulfonyl chloride derivative, Texas Red, is widely used for conjugating to antibodies and other proteins for applications such as immunofluorescence and flow cytometry.[1][2][3]
- **Tracer Studies:** Due to its high fluorescence and water solubility, SR101 can be used as a polar tracer in studies of cell morphology and connectivity.[7]
- **Cancer Research:** SR101 has shown utility in identifying and delineating astrocytoma cells in animal models of glioblastoma, suggesting potential clinical applications in neuro-oncology. [16][17]
- **Radiolabeling:** Efforts have been made to label SR101 with positron-emitting radionuclides to develop radiotracers for studying its biological behavior with positron emission tomography (PET).[18][19]

Conclusion

Sulforhodamine 101 has had a remarkable journey from a laser component to an indispensable tool in the life sciences. Its ability to brightly and preferentially label astrocytes in the living brain has provided unprecedented insights into the function of these enigmatic cells. However, as with any powerful technique, a deep understanding of its properties, protocols, and limitations is essential for its responsible and effective use. By acknowledging its lack of absolute specificity and its potential for bioactivity, researchers can design more rigorous experiments and continue to unlock the secrets of the brain with this vibrant red dye.

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